

# Azinphos-ethyl D10 physical and chemical properties

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## Compound of Interest

Compound Name: Azinphos-ethyl D10

Cat. No.: B15352227

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## Technical Guide: Azinphos-ethyl D10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of the deuterated organophosphate, **Azinphos-ethyl D10**. This information is critical for its use as an internal standard in analytical chemistry, particularly in residue analysis of food and environmental samples. The data presented is compiled from various scientific sources and is intended to support research and development activities.

## Core Physical and Chemical Properties

**Azinphos-ethyl D10** is the deuterated analog of Azinphos-ethyl, a broad-spectrum organophosphate insecticide. The deuterium labeling makes it an ideal internal standard for mass spectrometry-based analytical methods, as it is chemically identical to the parent compound but has a distinct mass-to-charge ratio.

## General and Chemical Properties of Azinphos-ethyl D10

Property	Value	Source
Chemical Name	O,O-Di(ethyl-d5) S-(4-oxo-1,2,3-benzotriazin-3(4H)-yl)methyl phosphorodithioate	<a href="#">[1]</a>
Synonyms	Azinphos-ethyl D10, Azinphos Ethyl D10 (di(ethyl D5))	<a href="#">[1]</a>
CAS Number	2732916-08-2	<a href="#">[1]</a>
Molecular Formula	C <sub>12</sub> H <sub>6</sub> D <sub>10</sub> N <sub>3</sub> O <sub>3</sub> PS <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	355.44 g/mol	<a href="#">[1]</a>
Unlabelled CAS Number	2642-71-9 (Azinphos-ethyl)	<a href="#">[1]</a>

## Physical Properties of Azinphos-ethyl (Non-deuterated)

Data for the physical properties of the deuterated form are not readily available. The following table summarizes the known physical properties of the non-deuterated Azinphos-ethyl, which are expected to be very similar to its D10 analog.

Property	Value	Source
Physical State	Colorless crystals or sand-like solid	[2][3]
Melting Point	50-53 °C (122-127 °F)	[4][5][6]
Boiling Point	111 °C at 0.001 mmHg (Decomposes at higher temperatures)	[2][7]
Vapor Pressure	$2.2 \times 10^{-7}$ mmHg at 20 °C	[3]
Solubility	Very slightly soluble in water. Soluble in 2-propanol and other organic solvents.	[2][3]
Stability	Thermo-stable but readily hydrolyzed by alkali. Relatively stable in acidic media.	[2]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical and chemical properties of **Azinphos-ethyl D10** are not publicly available as it is primarily a commercial analytical standard. However, standard laboratory procedures for determining these properties are well-established.

### Melting Point Determination (Capillary Method)

A common method for determining the melting point of a crystalline solid is the capillary method.[8][9][10]

- **Sample Preparation:** A small amount of the dry, powdered **Azinphos-ethyl D10** is packed into a thin-walled capillary tube, typically to a height of 2-3 mm.
- **Apparatus:** The capillary tube is placed in a melting point apparatus, which consists of a heated block or oil bath with a thermometer or an electronic temperature sensor.

- **Heating:** The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample and the heating medium.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow (0.5-1.0 °C).[8]

## High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a standard technique for verifying the purity and concentration of analytical standards like **Azinphos-ethyl D10**.

A published method for the analysis of Azinphos-ethyl involves the use of a mixed-mode HPLC column.[10]

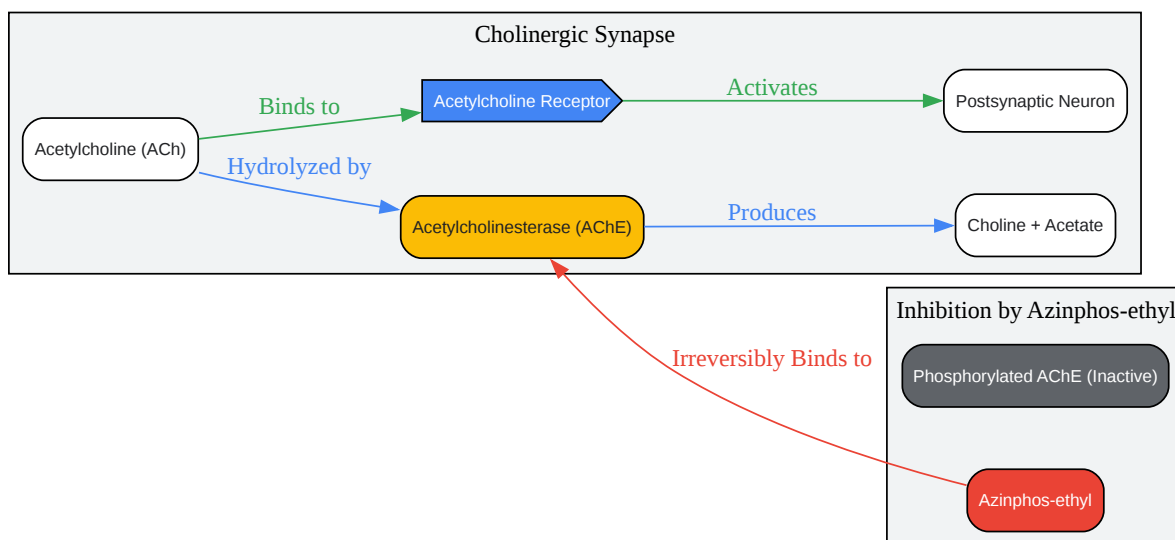
- **Column:** Obelisc R (4.6 x 150 mm, 5 µm)
- **Mobile Phase:** 40% Acetonitrile, 60% Ammonium formate buffer (20 mM, pH 3.0)
- **Flow Rate:** 1.0 mL/min
- **Detection:** UV at 250 nm

This method is compatible with mass spectrometry (LC/MS), which would be necessary to differentiate between the deuterated and non-deuterated forms.

## Mechanism of Action: Acetylcholinesterase Inhibition

As an organophosphate, the primary mechanism of toxicity for Azinphos-ethyl is the inhibition of the enzyme acetylcholinesterase (AChE).[7][11][12] **Azinphos-ethyl D10**, being chemically identical to its non-deuterated counterpart, is expected to exhibit the same mechanism.

The following diagram illustrates the signaling pathway of acetylcholinesterase and its inhibition by an organophosphate like Azinphos-ethyl.



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